

4,4'-Ethylenedianiline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4,4'-Ethylenedianiline

Cat. No.: B109063

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CAS Number: 621-95-4

This technical guide provides an in-depth overview of **4,4'-Ethylenedianiline**, a significant chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development and polymer chemistry, presenting its chemical and physical properties, toxicological data, experimental protocols for its application, and insights into the biological activities of its derivatives.

Chemical and Physical Properties

4,4'-Ethylenedianiline, also known as 1,2-Bis(4-aminophenyl)ethane, is a solid organic compound characterized by two aniline groups linked by an ethylene bridge.^[1] Its chemical structure lends it to applications in polymer synthesis and as a precursor for biologically active molecules.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
CAS Number	621-95-4	[1][2][3][4][5]
Molecular Formula	C ₁₄ H ₁₆ N ₂	[1][2][5]
Molecular Weight	212.29 g/mol	[2][3][4]
IUPAC Name	4-[2-(4-aminophenyl)ethyl]aniline	[2][6]
Synonyms	1,2-Bis(4-aminophenyl)ethane, 4,4'-Diaminobibenzyl, 4,4'- Ethylenebis(aniline)	[1][3][5]
SMILES	<chem>Nc1ccc(CCc2ccc(N)cc2)cc1</chem>	[3]
InChI Key	UHNUHZHQZDA- UHFFFAOYSA-N	[1][3][4]

Table 2: Physical Properties

Property	Value	Reference
Appearance	White to gray to brown powder or crystals	[1][2]
Melting Point	133-137 °C	[2][3][4]
Boiling Point	381.9 °C at 760 mmHg (estimate)	[5][7]
Density	1.132 g/cm ³ (estimate)	[5][7]
Solubility	Limited solubility in water. Soluble in organic solvents.[1] 22 µg/mL at pH 7.4.[2][6]	
LogP	2.25 at 23°C and pH 7.7-8.6	[4]

Toxicological and Safety Information

4,4'-Ethylenedianiline is classified as a hazardous substance and requires careful handling. It is harmful if swallowed, in contact with skin, or inhaled.[2][8] It is also known to cause skin and eye irritation and may cause respiratory irritation.[3][6] Furthermore, it is suspected of causing genetic defects and is considered a potential carcinogen.[1][8]

Table 3: GHS Hazard Information

Hazard Statement	Code	Reference
Harmful if swallowed	H302	[2]
Harmful in contact with skin	H312	[2]
Harmful if inhaled	H332	[2]
Causes skin irritation	H315	[3][6]
Causes serious eye irritation	H319	[3][6]
May cause respiratory irritation	H335	[3][6]
Suspected of causing genetic defects	H341	[8]

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this compound.[3] It should be stored in a cool, dry, well-ventilated area away from incompatible substances.[5]

Experimental Protocols

One of the primary applications of **4,4'-Ethylenedianiline** is in the synthesis of heterocyclic compounds, such as bis[2-imino-3-(substituted)-4-phenyl-3H-thiazole] derivatives, which have shown potential antibacterial activity.

Synthesis of Bis[2-Imino-3-(substituted)-4-phenyl-3H-thiazole] Derivatives

This protocol describes a one-pot, three-component synthesis of novel substituted bis(thiazol-2-imine) derivatives.

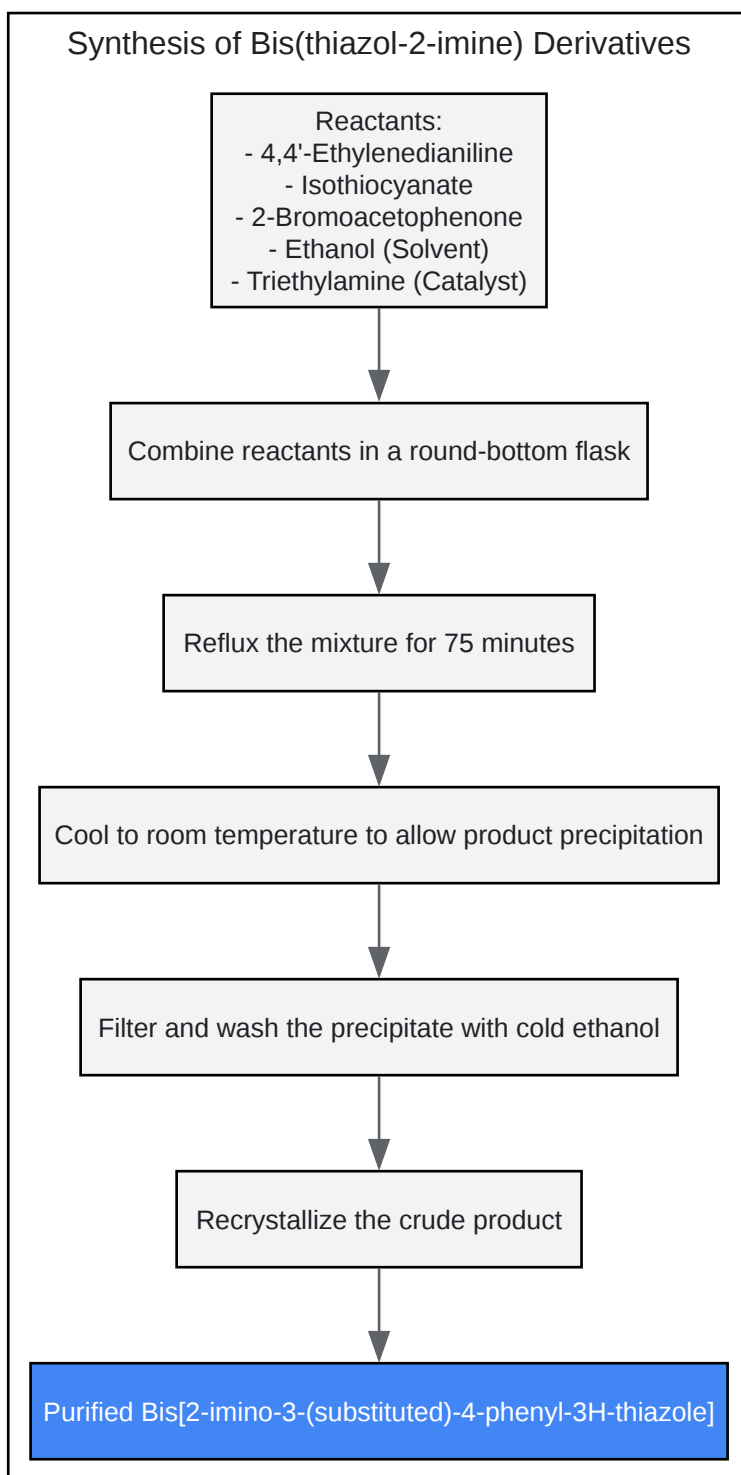
Materials:

- **4,4'-Ethylenedianiline**
- Substituted isothiocyanates (e.g., methyl isothiocyanate)
- 2-Bromoacetophenone (phenacyl bromide)
- Absolute ethanol
- Triethylamine (Et₃N)

Procedure:

- In a round-bottom flask, dissolve **4,4'-Ethylenedianiline** (1 mmol) in absolute ethanol.
- Add the substituted isothiocyanate (2 mmol) to the solution.
- Add 2-bromoacetophenone (2 mmol) to the reaction mixture.
- Add a catalytic amount of triethylamine (20 mol%).
- Reflux the reaction mixture for 75 minutes.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product will precipitate out of the solution.
- Collect the precipitate by filtration and wash with cold ethanol.
- Recrystallize the crude product from an appropriate solvent to obtain the purified bis[2-imino-3-(substituted)-4-phenyl-3H-thiazole] derivative.

Diagram of Experimental Workflow:



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Caption: Workflow for the synthesis of bis(thiazol-2-imine) derivatives.

Biological Activity of Derivatives

Derivatives of **4,4'-Ethylenedianiline**, particularly those containing a thiazole moiety, have been investigated for their antibacterial properties. The mechanism of action for these compounds is believed to involve multiple cellular targets, leading to the inhibition of bacterial growth.

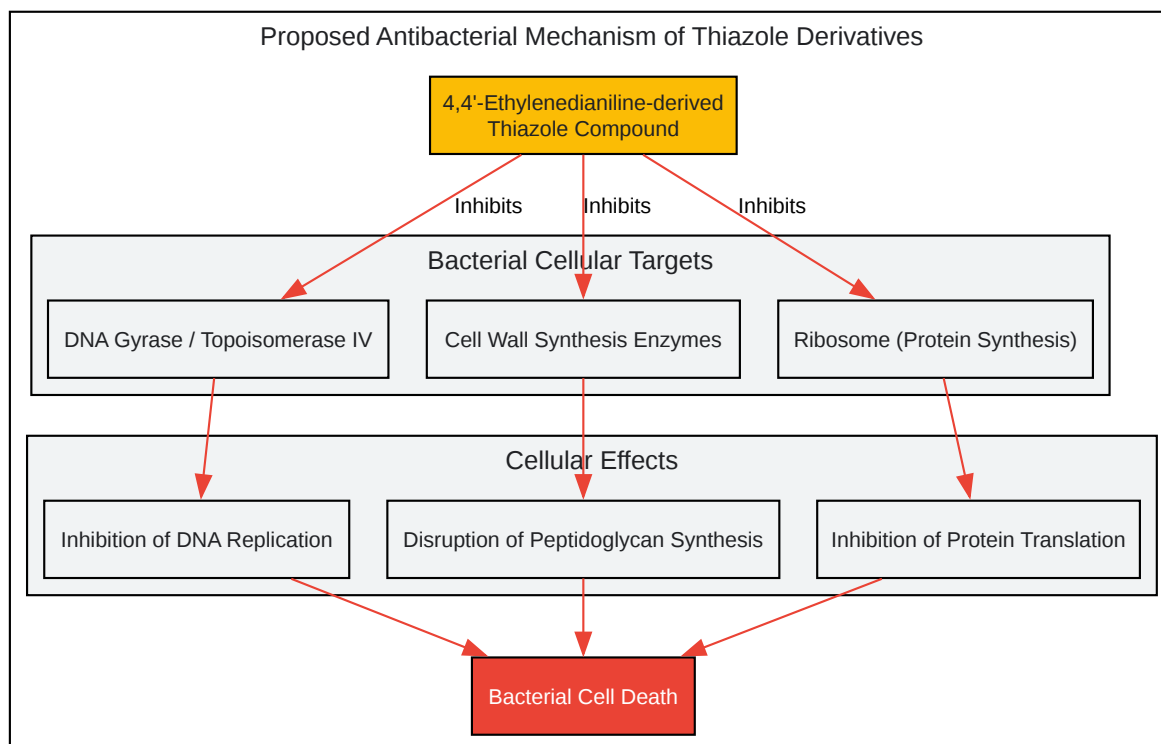
Proposed Antibacterial Mechanism of Action

Thiazole-based compounds have been shown to exhibit antibacterial activity through various mechanisms, including:

- **Inhibition of DNA Gyrase and Topoisomerase IV:** These enzymes are essential for bacterial DNA replication. Inhibition of their function leads to the disruption of DNA synthesis and ultimately cell death.[\[1\]](#)
- **Interference with Cell Wall Synthesis:** Some thiazole derivatives can inhibit enzymes involved in the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall. This leads to a weakened cell wall and makes the bacteria susceptible to osmotic lysis.[\[2\]](#)
- **Inhibition of Protein Synthesis:** Certain thiazole compounds can bind to the bacterial ribosome, interfering with the translation process and preventing the synthesis of essential proteins.[\[9\]](#)

The multi-target nature of these compounds makes them promising candidates for combating antibiotic resistance.

Diagram of Proposed Antibacterial Mechanism:



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Caption: Potential antibacterial mechanisms of thiazole derivatives.

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- To cite this document: BenchChem. [4,4'-Ethylenedianiline: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109063#4-4-ethylenedianiline-cas-number-and-properties]

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